

# Introduction: The Significance of the Oxindole Scaffold

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 3,3,7-Trimethyloxindole

CAS No.: 19501-89-4

Cat. No.: B100706

[Get Quote](#)

The oxindole nucleus is a privileged heterocyclic scaffold, forming the core of numerous natural products and synthetic molecules with significant biological activities. Its rigid, bicyclic structure provides a well-defined three-dimensional orientation for appended functional groups, making it an attractive starting point for drug design. Within this class, substituted oxindoles are particularly valuable as intermediates in the synthesis of complex pharmaceutical agents. This guide provides a detailed technical overview of **3,3,7-Trimethyloxindole**, a specific derivative with potential applications in medicinal chemistry and materials science. We will delve into its fundamental properties, synthesis, characterization, and potential as a building block for novel molecular entities. The indole ring is a widespread feature in drugs and bioactive natural compounds, making indoles with diverse substitution patterns highly sought-after targets for organic chemists<sup>[1]</sup>.

## Compound Identification and Physicochemical Properties

Correctly identifying a chemical compound is the foundational step for any research endeavor. The Chemical Abstracts Service (CAS) number is a unique identifier that ensures clarity and avoids ambiguity with other structurally similar molecules.

CAS Number: 19501-89-4<sup>[2]</sup>

The physicochemical properties of a compound dictate its behavior in different environments and are crucial for designing experimental protocols, including reaction conditions, purification methods, and formulation strategies.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO	[2]
Molecular Weight	175.23 g/mol	Inferred from Formula
CAS Number	19501-89-4	[2]
MDL Number	MFCD08361735	[2]
Melting Point	150 °C	[2]
Boiling Point	285-295 °C	[2]
Appearance	Solid (typical for oxindoles)	Inferred

## Synthesis of 3,3,7-Trimethyloxindole: A Mechanistic Approach

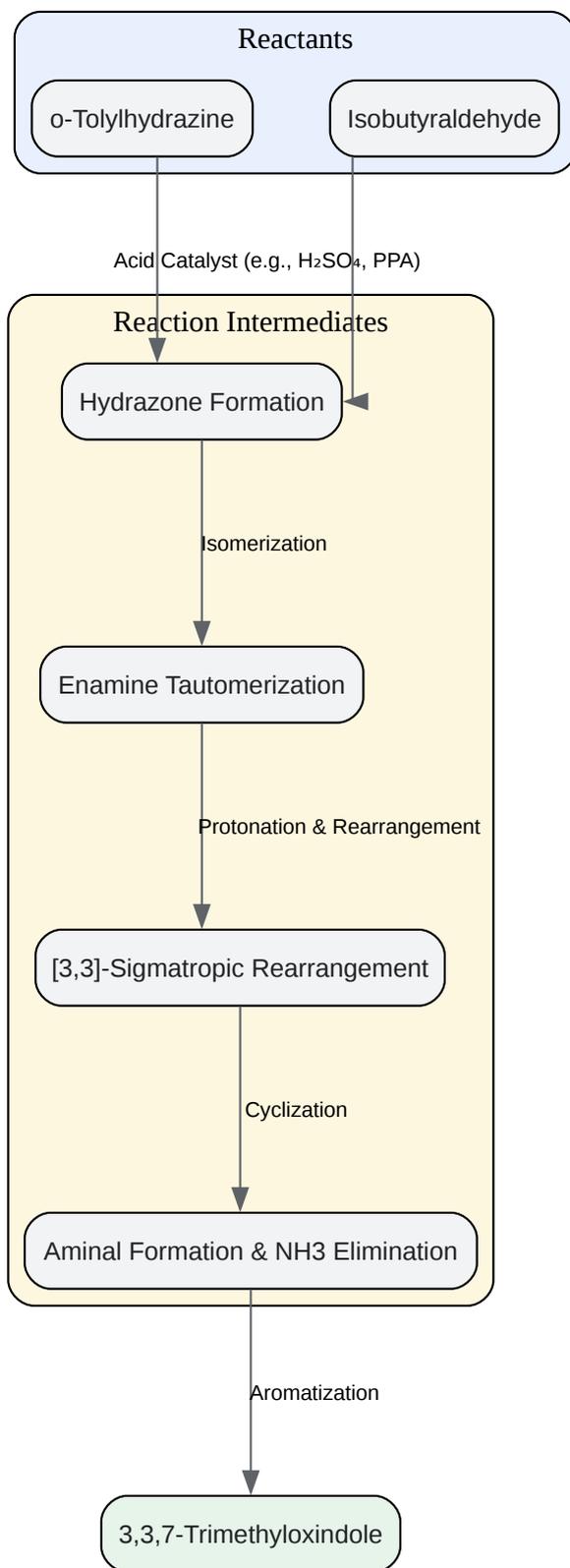
The synthesis of substituted oxindoles can be achieved through various methods. A highly effective and classic approach for structurally related indole derivatives is the Fischer indole synthesis. This reaction produces an aromatic heterocyclic indole from a substituted phenylhydrazine and a ketone under acidic conditions[3]. While a specific protocol for **3,3,7-Trimethyloxindole** is not detailed in the provided results, a validated synthetic route can be logically constructed based on this well-established methodology.

The proposed synthesis involves the reaction of (2-methylphenyl)hydrazine with isobutyraldehyde (which will tautomerize to 2-methylprop-1-en-1-ol) or a related ketone, followed by an acid-catalyzed intramolecular cyclization.

## Plausible Synthetic Pathway: The Fischer Indole Synthesis

The accepted mechanism for the Fischer synthesis involves three key steps:

- Formation of a phenylhydrazone from the reaction of a phenylhydrazine with a ketone or aldehyde.
- Isomerization of the phenylhydrazone to its corresponding enamine tautomer.
- An acid-catalyzed [4][4]-sigmatropic rearrangement, followed by the elimination of ammonia ( $\text{NH}_3$ ) to form the aromatic indole ring [3].



[Click to download full resolution via product page](#)

Caption: Fischer Indole Synthesis Pathway for **3,3,7-Trimethyloxindole**.

## Experimental Protocol (Representative)

This protocol is a representative example based on general Fischer indole synthesis procedures and should be optimized for this specific target.

Materials:

- o-Tolylhydrazine hydrochloride
- Isobutyraldehyde
- Glacial Acetic Acid or Polyphosphoric Acid (PPA)
- Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution
- Ethyl Acetate
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ )
- Hexanes

Procedure:

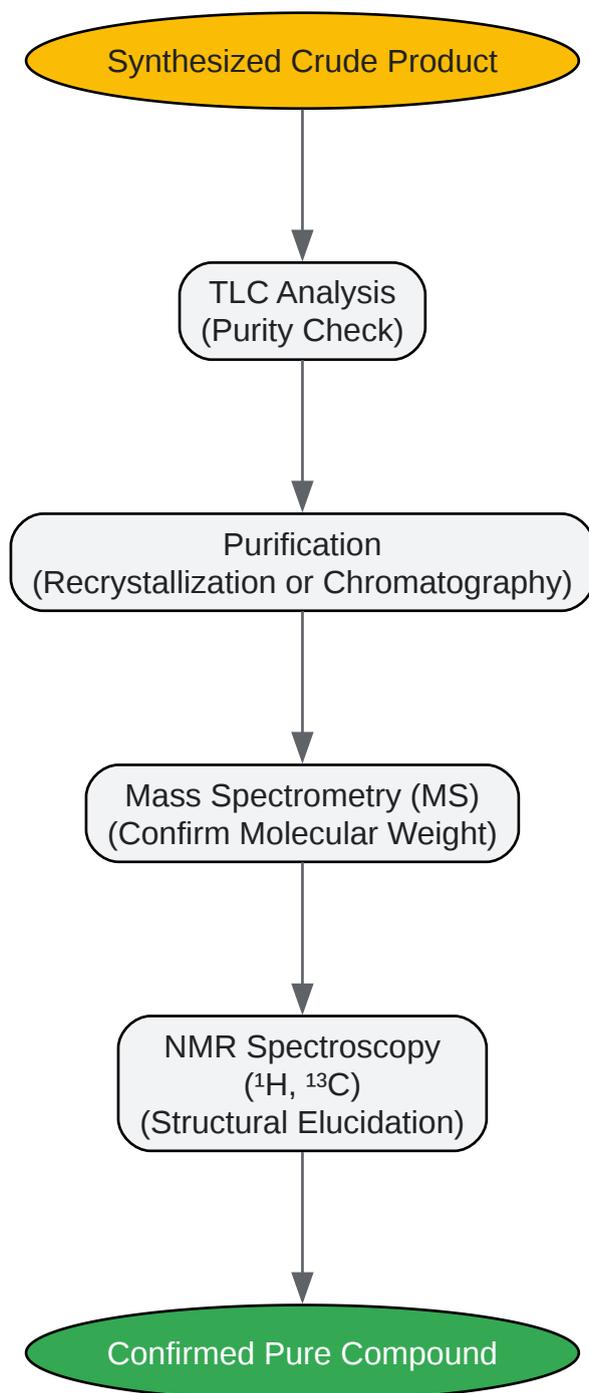
- **Hydrazone Formation:** In a round-bottom flask, dissolve o-tolylhydrazine hydrochloride in a suitable solvent like glacial acetic acid. Add isobutyraldehyde dropwise to the solution while stirring at room temperature. The choice of an acid catalyst is critical; Brønsted acids like HCl and  $\text{H}_2\text{SO}_4$ , or Lewis acids such as zinc chloride, are commonly used[3].
- **Cyclization:** Heat the reaction mixture to reflux (typically 80-110 °C, solvent-dependent) for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction involves the formation of a phenylhydrazone, which then isomerizes to an enamine, followed by a cyclic rearrangement and elimination of ammonia to yield the indole[3].
- **Workup and Neutralization:** After the reaction is complete (as indicated by TLC), cool the mixture to room temperature. Carefully pour the mixture into a beaker of ice water and neutralize it with a saturated sodium bicarbonate solution until the pH is ~7-8.

- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract the product with ethyl acetate (3x volumes). Combine the organic layers.
- **Drying and Concentration:** Dry the combined organic extracts over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) or by column chromatography on silica gel to yield pure **3,3,7-Trimethyloxindole**.

## Analytical Characterization

Confirming the identity and purity of the synthesized compound is paramount. A combination of spectroscopic and chromatographic techniques is employed for comprehensive characterization. For complex heterocyclic molecules, techniques like Gas Chromatography/Mass Spectrometry (GC/MS) and Nuclear Magnetic Resonance (NMR) are indispensable<sup>[5]</sup>.

## Workflow for Analytical Characterization



[Click to download full resolution via product page](#)

Caption: Standard workflow for purification and characterization.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: Provides information on the number of different types of protons and their neighboring environments. Expected signals would include aromatic protons on the benzene ring, and distinct singlets for the three methyl groups (two at the C3 position and one at the C7 position).
- $^{13}\text{C}$  NMR: Shows the number of different types of carbon atoms. Key signals would include the carbonyl carbon (C=O) of the oxindole ring, quaternary carbons, and carbons of the methyl groups. Direct spectral analysis by techniques like quantitative NMR is often used to minimize sample preparation[6].
- Mass Spectrometry (MS): This technique confirms the molecular weight of the compound. For **3,3,7-Trimethyloxindole** ( $\text{C}_{11}\text{H}_{13}\text{NO}$ ), the expected molecular ion peak  $[\text{M}]^+$  would be at  $m/z$  175.23. Fragmentation patterns can further help confirm the structure.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present. A strong absorption band around  $1700\text{-}1720\text{ cm}^{-1}$  would be characteristic of the carbonyl (C=O) group in the five-membered lactam ring of the oxindole.

## Applications in Drug Discovery and Research

Heterocyclic compounds are cornerstones of medicinal chemistry due to their structural diversity and ability to interact with biological targets[7]. The oxindole scaffold, in particular, is a key structural motif in many approved drugs and clinical candidates[8].

**Role as a Core Scaffold:** **3,3,7-Trimethyloxindole** serves as a versatile building block. The methyl groups at the 3-position provide steric bulk and prevent enolization, locking the stereochemistry at that center. The N-H proton and the aromatic ring can be further functionalized to generate a library of diverse compounds for screening.

- Anticancer Research: Many heterocyclic compounds, including indole derivatives, are studied as potential antitumor agents[7][9]. The oxindole core can be modified to target various pathways involved in cancer progression. For instance, related heterocyclic structures like 1,2,3-triazoles have been extensively investigated for their antiproliferative properties[9][10]. The principles of using a core scaffold for modification are similar.
- Enzyme Inhibition: The rigid structure of the oxindole can be used to design specific inhibitors for enzymes like kinases, proteases, or phosphatases. The substituents on the ring

can be tailored to fit into the active site of a target enzyme.

- **CNS-Active Agents:** The indole nucleus is a key component of several neurotransmitters (e.g., serotonin). As such, indole derivatives are often explored for their potential activity in the central nervous system.

## Safety, Handling, and Storage

Proper handling of all chemical reagents is essential for laboratory safety. While a specific safety data sheet (SDS) for **3,3,7-Trimethyloxindole** is not provided in the search results, general precautions for related aromatic amines and heterocyclic compounds should be followed.

- **Personal Protective Equipment (PPE):** Always wear safety glasses, a lab coat, and chemical-resistant gloves (e.g., nitrile) when handling the compound[11][12].
- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes[11]. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place[13]. Keep away from incompatible materials such as strong oxidizing agents[13].
- **Disposal:** Dispose of the chemical and its container in accordance with local, regional, and national regulations. Do not let the product enter drains[12].

## Conclusion

**3,3,7-Trimethyloxindole**, identified by CAS number 19501-89-4, is a valuable heterocyclic compound with significant potential as a building block in drug discovery and materials science. Its synthesis can be reliably achieved through established methods like the Fischer indole synthesis. Comprehensive analytical characterization using NMR, MS, and IR spectroscopy is crucial to ensure its structural integrity and purity. By leveraging the rigid oxindole core, researchers can design and synthesize novel molecules with tailored biological activities, contributing to the development of next-generation therapeutics.

## References

- Exclusive Chemistry Ltd. (2024). **3,3,7-Trimethyloxindole** supplier - CAS 19501-89-4. Available at: [\[Link\]](#)
- PubChem. (n.d.). 3-Hydroxy-3-methyloxindole. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- PubChem. (n.d.). 2,3,3-trimethyl-3H-indole. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- MDPI. (2024). Recent Advances: Heterocycles in Drugs and Drug Discovery. Available at: [\[Link\]](#)
- New 3H-Indole Synthesis by Fischer's Method. Part I. (2010). *Molecules*, 15(4), 2567-2589. Available at: [\[Link\]](#)
- Pu, Q.-L., et al. (2025). Characterization of the Trimethylsilyl Derivatives of 6-Amino-3-methyl-1,4-diphenyl-1,4-dihydropyrano[2,3-c]pyrazole-5-carbonitrile and Its Analogs by Electron Ionization Gas Chromatography/Mass Spectrometry. *Journal of Mass Spectrometry*, 60(7). Available at: [\[Link\]](#)
- Developments in the Application of 1,2,3-Triazoles in Cancer Treatment. (n.d.). PubMed. Available at: [\[Link\]](#)
- Detection and characterization of DNA adducts of 3-methylindole. (n.d.). PubMed. Available at: [\[Link\]](#)
- Thieme Gruppe. (n.d.). Synthesis of 3,5,7-Trisubstituted Indoles. Available at: [\[Link\]](#)
- Safety Data Sheet. (2025). 3H-Indole, 2,3,3-trimethyl-. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Developments in the Application of 1,2,3-Triazoles in Cancer Treatment. Available at: [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Synthesis of 3-arylamino-2-polyhydroxyalkyl-substituted indoles from unprotected saccharides and anilines. Available at: [\[Link\]](#)

- Analytical Methodology for Characterization of Reactive Starting Materials and Intermediates Commonly Used in the Synthesis of Small Molecule Pharmaceuticals. (2017). American Pharmaceutical Review. Available at: [\[Link\]](#)
- Frontiers. (n.d.). Triazole-Modified Peptidomimetics: An Opportunity for Drug Discovery and Development. Available at: [\[Link\]](#)
- Synthesis of 3-amino-3-hydroxymethyloxindoles and 3-hydroxy-3-hydroxymethyloxindoles by Rh<sub>2</sub>(OAc)<sub>4</sub>-catalyzed three-component reactions of 3-diazooxindoles with formaldehyde and anilines or water. (2014). PubMed. Available at: [\[Link\]](#)
- A Continuous-Flow Fischer Indole Synthesis of 3-Methylindole in an Ionic Liquid. (2025). ResearchGate. Available at: [\[Link\]](#)
- CORE. (n.d.). Click chemistry and triazole based carbonic anhydrase inhibitors. Available at: [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Synthese von 3,5,7-trisubstituierten Indolen - Thieme Chemistry - Georg Thieme Verlag KG \[thieme.de\]](#)
- [2. exchemistry.com \[exchemistry.com\]](#)
- [3. New 3H-Indole Synthesis by Fischer's Method. Part I - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. 3-Hydroxy-3-methyloxindole | C<sub>9</sub>H<sub>9</sub>NO<sub>2</sub> | CID 151066 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Characterization of the Trimethylsilyl Derivatives of 6-Amino-3-methyl-1,4-diphenyl-1,4-dihydropyrano\[2,3-c\]pyrazole-5-carbonitrile and Its Analogs by Electron Ionization Gas Chromatography/Mass Spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. americanpharmaceuticalreview.com \[americanpharmaceuticalreview.com\]](#)
- [7. mdpi.com \[mdpi.com\]](#)

- [8. researchgate.net \[researchgate.net\]](#)
- [9. Developments in the Application of 1,2,3-Triazoles in Cancer Treatment - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. fishersci.com \[fishersci.com\]](#)
- [12. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [13. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [Introduction: The Significance of the Oxindole Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b100706#3-3-7-trimethyloxindole-cas-number\]](https://www.benchchem.com/product/b100706#3-3-7-trimethyloxindole-cas-number)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)